

# An In-depth Technical Guide to Methyl 2-aminothiazole-5-carboxylate

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## Compound of Interest

Compound Name: Methyl 2-aminothiazole-5-carboxylate

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## Abstract

**Methyl 2-aminothiazole-5-carboxylate** is a pivotal heterocyclic compound with significant applications in medicinal chemistry and organic synthesis. Its molecular architecture, featuring a thiazole ring functionalized with both an amino and a methyl ester group, renders it a versatile building block for the synthesis of complex molecules, most notably the tyrosine kinase inhibitor, Dasatinib. This guide provides a comprehensive overview of its molecular structure, physicochemical properties, synthesis protocols, and spectroscopic characterization.

## Molecular Structure and Identifiers

**Methyl 2-aminothiazole-5-carboxylate** is a heteroaromatic compound. The core of the molecule is a five-membered thiazole ring containing sulfur and nitrogen atoms. This ring is substituted at the 2-position with an amino group (-NH<sub>2</sub>) and at the 5-position with a methyl carboxylate group (-COOCH<sub>3</sub>)[1].

## Chemical Identifiers

Identifier	Value
CAS Number	6633-61-0[2]
Molecular Formula	C <sub>5</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub> S[3]
Molecular Weight	158.18 g/mol [3]
SMILES	COC(=O)c1cnc(N)s1[2]
InChI Key	UJNNCGWBDJHCEM-UHFFFAOYSA-N[2][3]

## Molecular Diagram

Caption: 2D structure of **Methyl 2-aminothiazole-5-carboxylate**.

## Physicochemical Properties

The physical and chemical properties of **Methyl 2-aminothiazole-5-carboxylate** are crucial for its handling, storage, and application in synthesis.

Property	Value	Reference
Melting Point	182-186 °C	[3]
Boiling Point	298.7 ± 13.0 °C (Predicted)	[3]
Density	1.408 ± 0.06 g/cm <sup>3</sup> (Predicted)	[3]
pKa	3.02 ± 0.10 (Predicted)	[3]
LogP	0.36	[2]
Solubility	DMSO (Slightly), Methanol (Slightly)	[3]
Appearance	Tan to Light Brown Solid	[3]

## Synthesis Protocols

The synthesis of **Methyl 2-aminothiazole-5-carboxylate** and its derivatives is well-documented, with various methods developed to improve yield and efficiency. A common and

effective method is the Hantzsch thiazole synthesis.

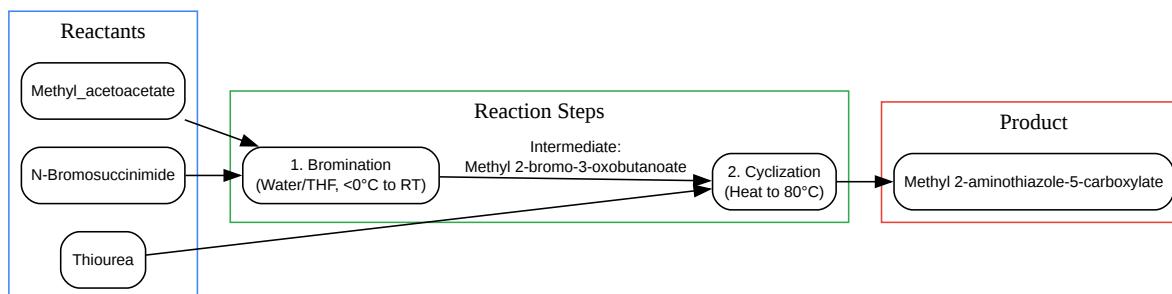
## One-Pot Synthesis from Ethyl Acetoacetate

A practical one-pot procedure has been described for the synthesis of related ethyl 2-substituted-4-methylthiazole-5-carboxylates, which can be adapted for the methyl ester[4].

### Experimental Protocol:

- To a mixture of a  $\beta$ -ketoester (e.g., methyl acetoacetate) in a solvent system of water and tetrahydrofuran (THF) below 0°C, N-bromosuccinimide (NBS) is added.
- The reaction mixture is stirred at room temperature for 2 hours. The progress of the bromination can be monitored by thin-layer chromatography (TLC).
- Thiourea is then added to the reaction mixture.
- The mixture is heated to 80°C for 2 hours to facilitate the cyclization reaction, forming the thiazole ring.
- After completion, the product is isolated and purified.

This "one-pot" approach simplifies the traditional two-step process of bromination and cyclization, making it more efficient[4][5].



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Caption: One-pot synthesis workflow for aminothiazole carboxylates.

## Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and purity assessment of **Methyl 2-aminothiazole-5-carboxylate**. While detailed spectra are proprietary to specific databases, typical expected signals are described below.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

- $^1\text{H}$  NMR: Expected signals would include a singlet for the methyl ester protons ( $-\text{OCH}_3$ ), a singlet for the proton on the thiazole ring, and a broad singlet for the amino protons ( $-\text{NH}_2$ ).
- $^{13}\text{C}$  NMR: Carbon signals corresponding to the methyl group, the ester carbonyl, and the carbons of the thiazole ring would be observed.

## Infrared (IR) Spectroscopy

Key IR absorption bands would be expected for the N-H stretching of the primary amine, C=O stretching of the ester, C=N stretching of the thiazole ring, and C-S stretching.

## Mass Spectrometry (MS)

The mass spectrum would show a molecular ion peak corresponding to the molecular weight of the compound (158.18 g/mol ).

## Biological and Medicinal Significance

**Methyl 2-aminothiazole-5-carboxylate** is a crucial intermediate in the synthesis of various biologically active compounds[6][7].

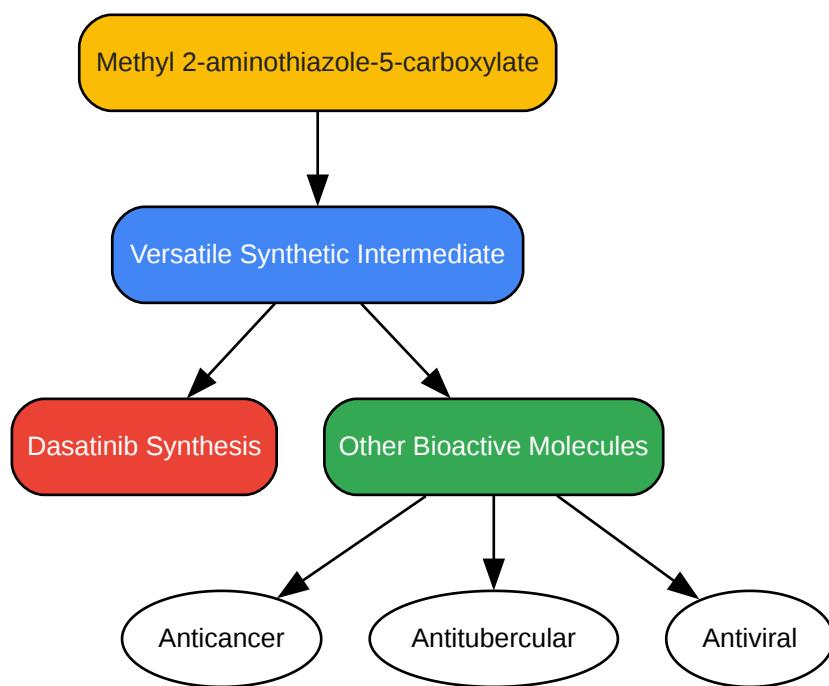
## Role in Dasatinib Synthesis

Its most prominent application is as a key building block in the synthesis of Dasatinib, a potent anticancer drug used to treat certain types of leukemia[6][8]. The 2-aminothiazole core is a recognized pharmacophore in many kinase inhibitors.

## Other Biological Activities

Derivatives of 2-aminothiazole have demonstrated a wide range of biological activities, including:

- Antitubercular: Some 2-aminothiazole-4-carboxylate derivatives have shown significant activity against *Mycobacterium tuberculosis*[9].
- Anticancer: Beyond its role in Dasatinib, the 2-aminothiazole scaffold is explored for the development of other novel antineoplastic agents[8].
- General Medicinal Chemistry: The 2-aminothiazole moiety is considered a "privileged structure" in medicinal chemistry due to its presence in numerous compounds with diverse therapeutic applications, including antibacterial, antifungal, anti-inflammatory, and antiviral agents[7][10][11].



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Caption: Role of the compound in drug development.

## Conclusion

**Methyl 2-aminothiazole-5-carboxylate** is a compound of high importance in the fields of organic synthesis and medicinal chemistry. Its well-defined structure and versatile reactivity make it an invaluable precursor for the development of novel therapeutic agents. The synthetic protocols are well-established, allowing for its efficient production. Further research into the applications of this molecule and its derivatives is likely to yield new and important discoveries in drug development.

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